

Tefzel degradation when exposed to high concentrations of oxidizing acids

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Compound of Interest

Compound Name: Tefzel

Cat. No.: B1215275

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Technical Support Center: Tefzel® (ETFE) Chemical Compatibility

This technical support center provides guidance for researchers, scientists, and drug development professionals on the degradation of **Tefzel®** (a copolymer of ethylene and tetrafluoroethylene, or ETFE) when exposed to high concentrations of oxidizing acids.

Frequently Asked Questions (FAQs)

Q1: What is the general chemical resistance of **Tefzel®** (ETFE) to acids?

A1: **Tefzel®** ETFE is a fluoropolymer known for its excellent resistance to a wide range of chemicals, including strong mineral acids.^{[1][2]} It is generally considered inert to many common acids and solvents, making it a robust material for demanding applications.^{[1][2]}

Q2: Are there specific types of acids that can degrade **Tefzel®**?

A2: Yes. While generally resistant, **Tefzel®** can be affected by very strong oxidizing acids, particularly at high concentrations and elevated temperatures, often near their boiling points.^[3] Specifically, acids like concentrated nitric acid and sulfonic acids are known to affect ETFE to varying degrees.^{[3][5]}

Q3: What are the visible signs of **Tefzel®** degradation after exposure to oxidizing acids?

A3: Degradation of polymers like **Tefzel®** can manifest as changes in appearance, such as discoloration or cracking.^[2] Other indicators include changes in weight (either gain due to absorption or loss due to material degradation) and alterations in physical dimensions.

Q4: How do temperature and acid concentration impact the rate of degradation?

A4: The rate and extent of degradation are highly dependent on both the concentration of the oxidizing acid and the temperature of the exposure. Higher concentrations and temperatures significantly accelerate the degradation process. For instance, compatibility is often reduced at elevated temperatures.^[2]

Q5: What is the underlying mechanism of **Tefzel®** degradation by oxidizing acids?

A5: The degradation of ETFE by strong oxidizing acids at elevated temperatures is a chemical process. While detailed molecular mechanisms are complex, it is understood that the strong oxidizing nature of the acid can attack the polymer chains. This can involve dehydrohalogenation, which is the removal of hydrogen and a halogen atom (in this case, fluorine) from the polymer backbone, leading to the formation of double bonds and potential chain scission.^[4]

Troubleshooting Guides

Visual Inspection and Preliminary Assessment

If you suspect degradation of your **Tefzel®** components after exposure to oxidizing acids, follow these initial steps:

- **Safety First:** Ensure proper personal protective equipment (PPE) is worn before handling components that have been exposed to corrosive chemicals.
- **Visual Examination:** Carefully inspect the **Tefzel®** material for any visible changes such as:
 - **Discoloration:** Yellowing or browning of the material.
 - **Surface Changes:** Cracking, crazing, blistering, or pitting on the surface.
 - **Deformation:** Swelling, shrinking, or any change in shape.

- **Physical Integrity:** Gently check for any loss of mechanical strength, such as increased brittleness or softening.

Quantitative Data on Tefzel® Degradation

The following table summarizes the chemical resistance of Fluon® ETFE (a grade of ETFE) when exposed to nitric and sulfuric acid at various concentrations and temperatures. This data can be used to anticipate the material's performance in your experimental setup.

Chemical Category	Chemical	Temp. (°C)	Days	Retention of Elongation (%)	Weight Gain (%)
Inorganic Acids	Sulfuric acid 78%	121	10	100	0.1
	Sulfuric acid 98%	121	10	100	0.0
	Oleum	25	10	96	1.3
	Nitric acid 60%	120	10	100	0.7
	Nitric acid 70%	120	7	10	-
	Fuming nitric acid	25	10	92	0.6

Data sourced from Asahi Glass Co. for Fluon® ETFE.[3] "Retention of Elongation" refers to the percentage of the material's original elongation capability that is retained after chemical exposure. A significant decrease indicates degradation.

Experimental Protocols

For users who need to conduct their own chemical compatibility tests, the following experimental workflow is based on the ASTM D543 standard, "Standard Practices for

Evaluating the Resistance of Plastics to Chemical Reagents."[6]

Key Experiment: Immersion Test for Chemical Resistance (ASTM D543 - Practice A)

Objective: To determine the effect of immersion in high-concentration oxidizing acids on the physical and mechanical properties of **Tefzel®**.

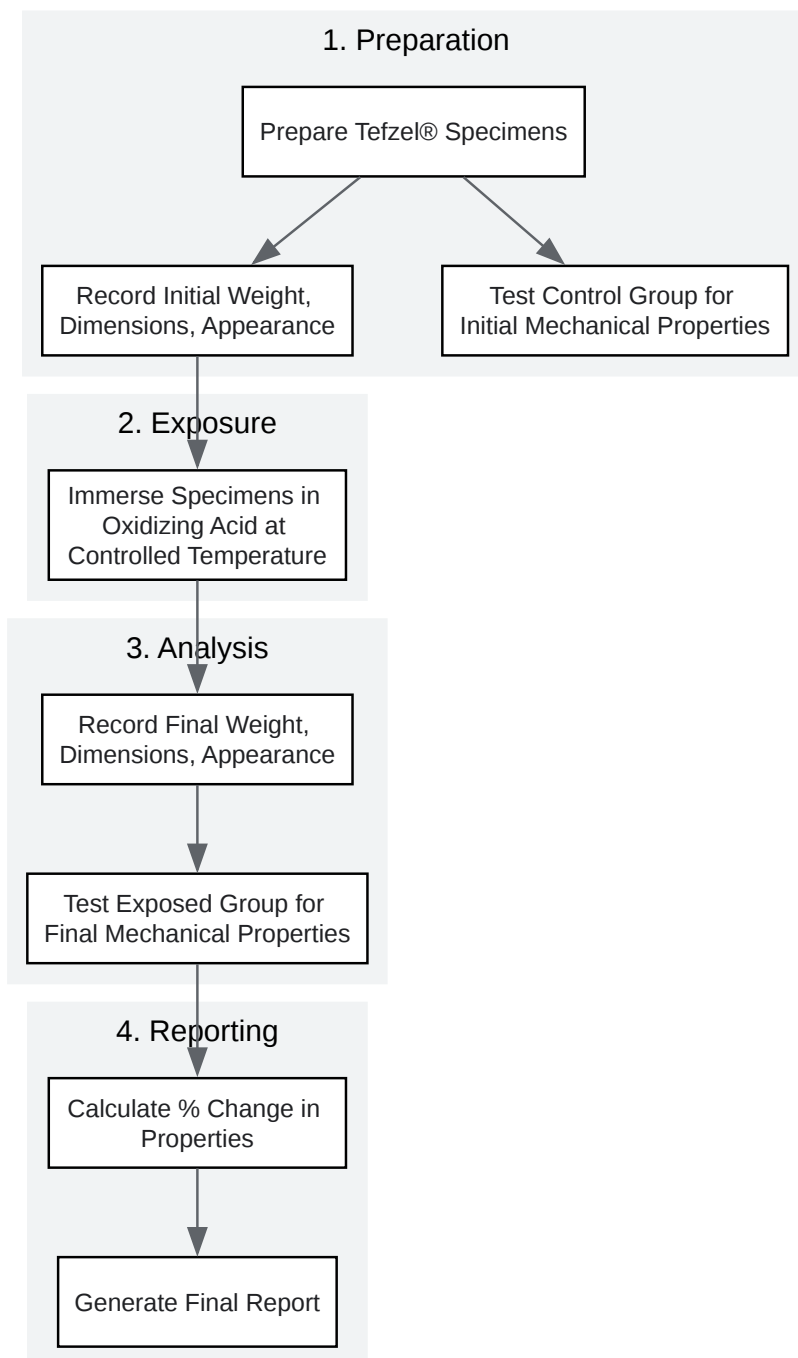
Methodology:

- Specimen Preparation:
 - Prepare standardized test specimens of **Tefzel®** (e.g., tensile bars, disks) as specified in ASTM D543.
 - Ensure all specimens are clean, dry, and free of any surface contaminants.
 - Accurately measure and record the initial weight, dimensions (length, width, thickness), and appearance of each specimen.
 - For mechanical property testing, a subset of control specimens should be tested for initial tensile strength and elongation at break according to relevant ASTM standards (e.g., ASTM D638).
- Immersion Procedure:
 - Select the oxidizing acid(s) and concentration(s) relevant to your application.
 - Choose the test temperature and duration. It is advisable to test at both ambient and elevated temperatures if applicable to your process.
 - Completely immerse the test specimens in the chemical reagent in a suitable container. Ensure specimens are not in contact with each other.
 - The volume of the reagent should be sufficient to avoid significant changes in concentration over the test period.
 - Seal the container to prevent evaporation of the reagent.

- Place the container in a temperature-controlled environment (e.g., oven, water bath) for the specified duration.
- Post-Immersion Analysis:
 - After the specified immersion time, carefully remove the specimens from the reagent, wearing appropriate PPE.
 - Clean the specimens as per ASTM D543 guidelines (e.g., rinsing with distilled water) and dry them.
 - Re-measure and record the weight and dimensions of the cooled and conditioned specimens.
 - Visually inspect and record any changes in appearance (color, surface texture, etc.).
 - Conduct mechanical property tests (tensile strength, elongation) on the exposed specimens and compare the results to the control group.
- Data Reporting:
 - Calculate and report the percentage change in weight, dimensions, and mechanical properties.
 - Provide a detailed description of any changes in appearance.

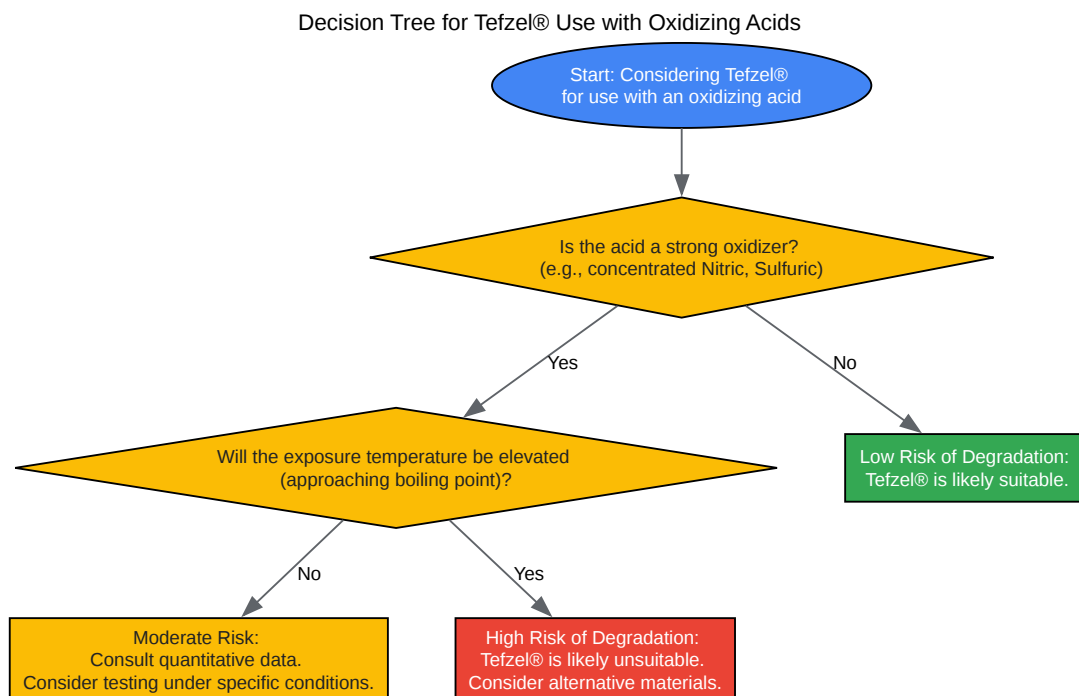
Visualizations

Experimental Workflow for Tefzel® Chemical Compatibility Testing



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Caption: Workflow for evaluating **Tefzel®** chemical resistance.



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Caption: Decision guide for using **Tefzel®** with oxidizing acids.

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